Structural Elucidation and Spectral Analysis of 4-Boc-3-cyclopropyl-morpholine

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Compound of Interest

Compound Name:	*4-Boc-3-cyclopropyl-morpholine*
CAS No.:	*1414958-23-8*
Cat. No.:	*B1446454*

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Executive Summary & Structural Context[1][2][3]

In the high-stakes environment of fragment-based drug discovery (FBDD), **4-Boc-3-cyclopropyl-morpholine** (CAS: 745084-20-4) serves as a critical chiral scaffold.[1] It bridges the solubility benefits of a saturated heterocycle with the metabolic stability and hydrophobic vector of a cyclopropyl group.[1]

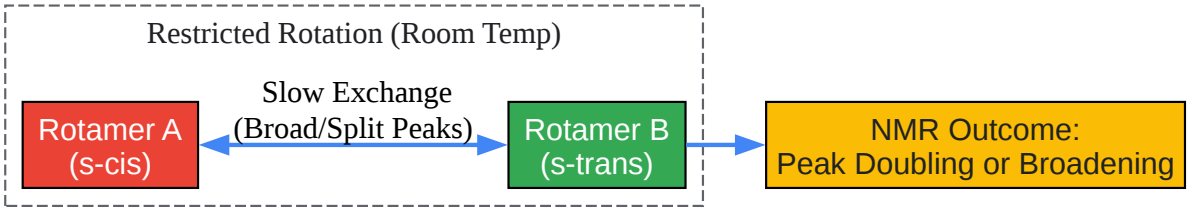
However, characterizing this molecule presents a specific set of challenges often overlooked by junior chemists: rotameric broadening and conformational isomerism.[1] This guide moves beyond basic peak-picking to explain the dynamic behavior of this molecule in solution, ensuring you can distinguish between a pure compound displaying rotamers and a contaminated sample.[1]

The Structural Challenge

The tert-butoxycarbonyl (Boc) group attached to the morpholine nitrogen creates a carbamate linkage with partial double-bond character (

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).[1] This restricts rotation at room temperature, creating two distinct populations (rotamers) observable on the NMR timescale.[1]



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Figure 1: The dynamic equilibrium between carbamate rotamers causes spectral complexity often mistaken for impurities.[1]

Experimental Protocol: Sample Preparation

To ensure high-fidelity data, the choice of solvent is not arbitrary; it dictates the resolution of the rotamers.

Solvent Selection Strategy

- Chloroform-d (

  ): Standard for routine checks.[1] Rotamers often appear as broad, merged humps.[1]

- Dimethyl Sulfoxide-

  (

  ):Recommended for full characterization. Its high boiling point allows for Variable Temperature (VT) studies (up to 100°C) to coalesce rotamers into sharp singlets.[1]

Preparation Workflow

- Mass: Weigh 10–15 mg of the oily residue or low-melting solid.

- Solvation: Dissolve in 0.6 mL of

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(99.9% D).

- Filtration: If the sample was derived from a silica column, filter through a cotton plug to remove paramagnetic silica fines which broaden lines.[1]
- Reference: Ensure TMS (0.00 ppm) is present, or reference to the residual DMSO pentet (2.50 ppm).

H NMR Spectral Analysis (400 MHz)

The proton spectrum is divided into three distinct zones. Note that due to the chiral center at C3, the morpholine ring protons are diastereotopic, creating complex coupling patterns.[1]

Zone 1: The High-Field Cyclopropyl Region (0.0 – 0.8 ppm)

The cyclopropyl group is a diagnostic handle.[1] Its protons are highly shielded.[1]

Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Insight
0.25 – 0.45	Multiplet	2H	Cyclopropyl (cis/trans)	Distinctive high-field signals; often overlapping.[1]
0.50 – 0.75	Multiplet	2H	Cyclopropyl /	The methine proton of the cyclopropyl ring.[1]

Zone 2: The Boc Fingerprint (1.4 – 1.5 ppm)

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Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Insight
1.45	Singlet (Broad)	9H		Critical QC Point: If this peak is split into two unequal singlets (e.g., 1.42 and 1.46), it confirms rotamers, not impurity.[1]

Zone 3: The Heterocyclic Core (2.8 – 4.2 ppm)

This region is complex due to the chiral center at C3 breaking the symmetry of the morpholine ring.[1]

- 3.0 – 3.5 ppm: Protons adjacent to Nitrogen ( ).[1] These will be broad due to the rotameric flip of the Boc group.[1]
- 3.6 – 4.0 ppm: Protons adjacent to Oxygen ( ).[1] These appear as complex multiplets (dd or ddd) due to geminal and vicinal coupling.[1]
- ~3.8 ppm: The chiral proton at C3 ( ).[1] This is often obscured by the signals but is crucial for confirming substitution.

C NMR Spectral Analysis (100 MHz)

The Carbon-13 spectrum provides the definitive skeleton count.[1] Because C signals are singlets, rotameric splitting is often more distinct here than in H NMR.[1]

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Predicted Shift Table ( )

Shift (, ppm)	Carbon Type	Assignment	Notes
3.0 – 5.0		Cyclopropyl methylene	High field, diagnostic.[1]
10.0 – 12.0		Cyclopropyl methine	
28.4		Boc Methyls	Intense signal (3x carbons).[1]
40.0 – 50.0		Morpholine C5 (N-adj)	Broad or split (rotamers).[1]
58.0 – 62.0		Morpholine C3 (Chiral)	The substitution site.[1]
66.0 – 68.0		Morpholine C2/C6 (O-adj)	Deshielded by Oxygen.[1]
79.5 – 80.5		Boc Quaternary C	
154.5 – 156.0		Carbamate Carbonyl	Diagnostic: Weak intensity due to long relaxation time.[1]

Advanced Validation: The "Heat Test"[1]

If your spectrum looks "messy" (broad humps in the 3–4 ppm region), do not immediately re-purify.[1] Perform the Variable Temperature (VT) Validation.

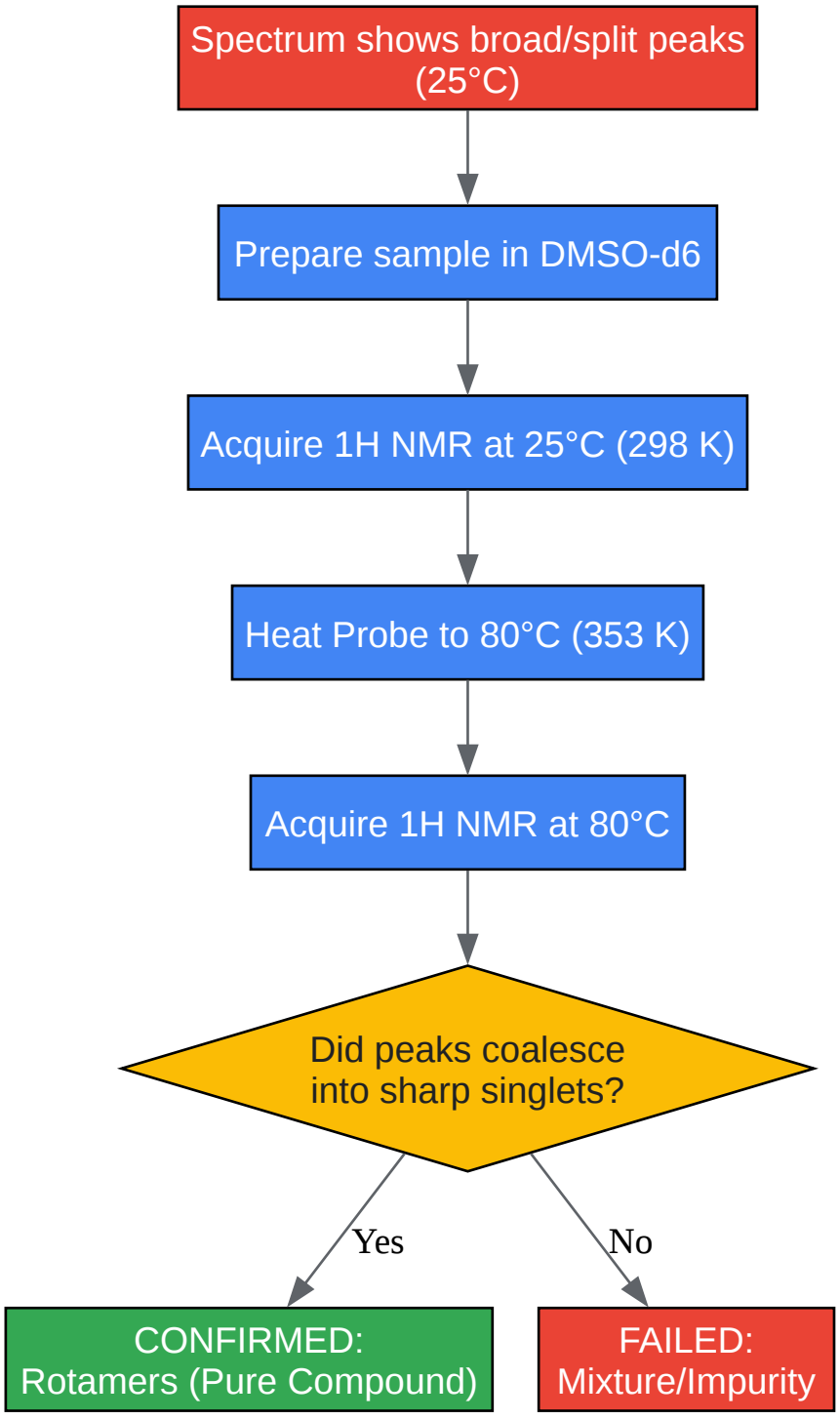
The Logic[1]

- Impurity: Peaks remain sharp and distinct regardless of temperature (until decomposition).[1]
- Rotamers: As temperature increases, the rotation rate around the

  bond increases.[1] Eventually, the exchange becomes fast on the NMR timescale, and the broad peaks coalesce into sharp, averaged signals.

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VT-NMR Workflow



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Figure 2: Decision tree for distinguishing rotamers from impurities using Variable Temperature NMR.

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